

Technical Guide: 2,5-dichloro-4-hydroxypyridine (CAS 847664-65-7)

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Compound of Interest

Compound Name: 2,5-Dichloro-4-hydroxypyridine

Cat. No.: B1301052

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This document provides a comprehensive technical overview of **2,5-dichloro-4-hydroxypyridine**, intended for researchers, scientists, and professionals in drug development. It covers physicochemical properties, safety and handling protocols, and contextual biological relevance based on related chemical structures.

Chemical Identity and Physicochemical Properties

2,5-dichloro-4-hydroxypyridine is a halogenated pyridine derivative.^[1] It is primarily utilized as an intermediate in organic and pharmaceutical synthesis.^[1] The compound exists as a white solid at room temperature.^[2]

Data Summary

The known quantitative and qualitative properties of **2,5-dichloro-4-hydroxypyridine** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	847664-65-7	[1]
Molecular Formula	C ₅ H ₃ Cl ₂ NO	[3]
Molecular Weight	163.99 g/mol	
IUPAC Name	2,5-dichloro-pyridin-4-ol	
Synonyms	2,5-Dichloro-4-pyridinol	
Physical Form	Solid	
Appearance	White Solid	[2]
Purity	Typically ≥98%	
InChI Key	RJKYZTVQNJPAGX- UHFFFAOYSA-N	
MDL Number	MFCD01861982	
Storage Conditions	Store at 2-8°C under an inert atmosphere.	

Safety and Handling

2,5-dichloro-4-hydroxypyridine is classified as a hazardous substance requiring careful handling. It is harmful if swallowed and causes skin, eye, and respiratory irritation.[\[2\]](#)

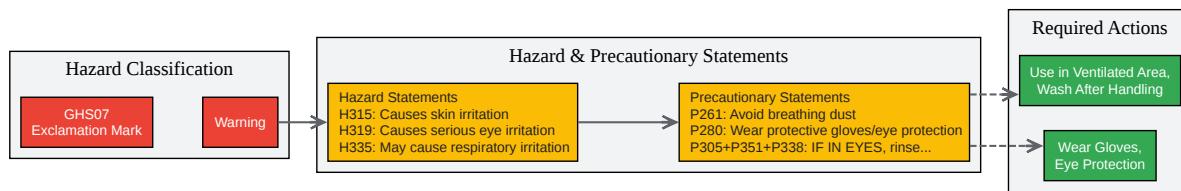
Hazard Identification and Personal Protective Equipment (PPE)

The compound's hazard profile necessitates the use of appropriate personal protective equipment.

Hazard Class	GHS Code(s)	Required PPE / Handling Precautions	Reference(s)
Acute Oral Toxicity	-	Do not eat, drink, or smoke when using this product. [2] Rinse mouth if ingested. [2]	[2]
Skin Irritation	H315	Causes skin irritation. Wear protective gloves. [2] Wash skin thoroughly after handling. [2] [4]	[2] [4]
Eye Irritation	H319	Causes serious eye irritation. Wear eye/face protection. [2] IF IN EYES: Rinse cautiously with water for several minutes. [2]	[2]
Respiratory Irritation	H335	May cause respiratory irritation. Use only outdoors or in a well-ventilated area. [2] Avoid breathing dust. [2]	[2]
Signal Word	Warning	-	[2]
GHS Pictogram	GHS07 (Exclamation Mark)	-	

Logical Flow of Hazard Information

The relationship between the GHS classification and required safety measures follows a logical progression from identification to action.



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Figure 1: Logical Relationship of Hazard Information

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **2,5-dichloro-4-hydroxypyridine** are not readily available in public literature. It is described as a chemical intermediate, suggesting its synthesis is part of multi-step industrial or research processes.[\[1\]](#) However, a generalized workflow for the synthesis, purification, and characterization of a novel heterocyclic compound can be proposed based on standard laboratory techniques.

Generalized Experimental Workflow

The following protocol is a representative, not specific, methodology for the preparation and analysis of a compound like **2,5-dichloro-4-hydroxypyridine**.

Objective: To synthesize and purify a target heterocyclic compound.

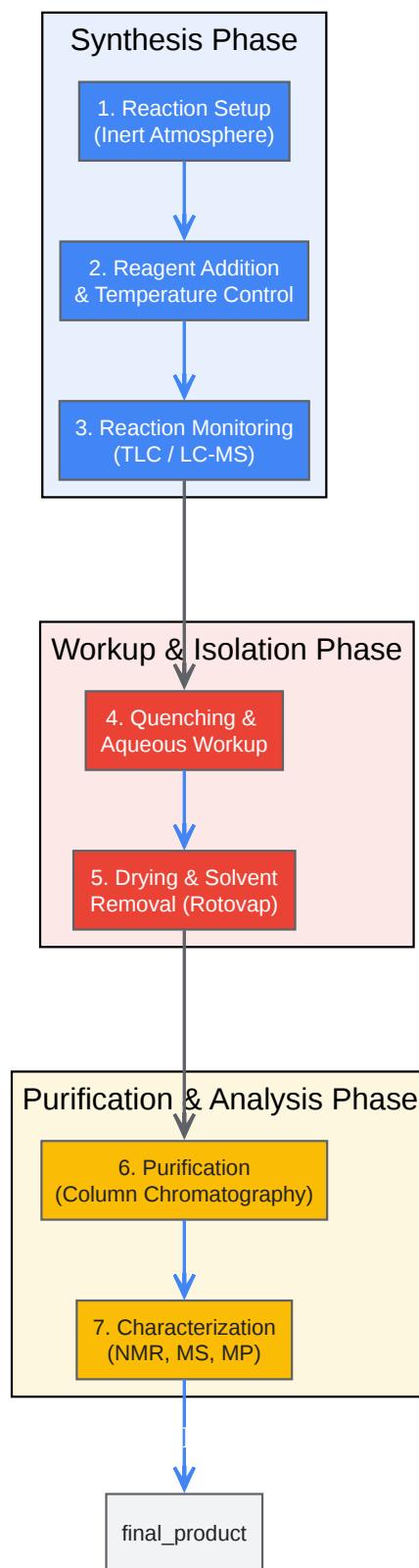
Materials:

- Appropriate precursor chemicals (e.g., substituted pyridines, chlorinating agents).
- Reaction solvents (e.g., Dichloromethane, Tetrahydrofuran).
- Reagents for workup (e.g., Sodium bicarbonate solution, Brine).
- Drying agent (e.g., Anhydrous sodium sulfate).

- Purification media (e.g., Silica gel for chromatography).
- Solvents for elution (e.g., Hexanes, Ethyl acetate).

Protocol:

- Reaction Setup: A flame-dried, multi-neck round-bottomed flask is equipped with a magnetic stir bar, reflux condenser, and a nitrogen inlet.
- Reagent Addition: The starting materials and anhydrous solvent are charged into the flask under an inert atmosphere. The reaction mixture is stirred at a controlled temperature (e.g., cooled to 0°C or heated to reflux).
- Reaction Monitoring: The progress of the reaction is monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), until the starting material is consumed.
- Aqueous Workup: Upon completion, the reaction is cooled to room temperature and quenched by the addition of water or a saturated aqueous solution (e.g., NaHCO₃). The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., Ethyl acetate).
- Drying and Concentration: The combined organic layers are washed with brine, dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid is purified by flash column chromatography on silica gel, using a solvent gradient (e.g., 0% to 50% Ethyl Acetate in Hexanes) to elute the final product.
- Characterization: The structure and purity of the isolated compound are confirmed using spectroscopic methods (¹H NMR, ¹³C NMR, HRMS) and its melting point is determined.



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Figure 2: Generalized Workflow for Chemical Synthesis

Potential Biological Relevance and Activity

There is no specific biological activity or mechanism of action data reported for **2,5-dichloro-4-hydroxypyridine** in the reviewed literature. Its primary role is that of a synthetic building block. [1] However, the hydroxypyridone scaffold is a known pharmacophore present in numerous biologically active molecules. This structural class has demonstrated a wide range of activities, which may provide context for future research involving derivatives of this compound.

- **Enzyme Inhibition:** Hydroxypyridone derivatives have been designed as potent inhibitors of metalloenzymes, leveraging their excellent metal-chelating properties.[5] This includes enzymes like histone deacetylases (HDACs) and catechol-O-methyltransferase (COMT).[5]
- **Antiparasitic Activity:** Pyridine-based compounds, including dicarboxylate esters, have shown promising activity against protozoan parasites such as *Trypanosoma cruzi* and *Leishmania mexicana*.[6][7]
- **Anticancer Activity:** Various substituted pyridine derivatives have been synthesized and evaluated for their cytotoxic activities against human cancer cell lines, including liver, prostate, and breast cancer.[8] Additionally, certain 4-hydroxy-2-pyridone alkaloids have demonstrated potent apoptotic activity against tumor cells.[9]
- **Other Activities:** Related chlorinated pyridinol structures have been investigated for antimalarial and anticoagulant properties.[10]

It must be emphasized that these activities are characteristic of the broader class of substituted pyridines and hydroxypyridones, and have not been demonstrated for **2,5-dichloro-4-hydroxypyridine** itself. Further research would be required to determine if this specific compound or its derivatives possess any of these biological functions.

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References

- 1. 2,5-Dichloro-4-hydroxypyridine | 847664-65-7 [chemicalbook.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. 2,5-DICHLORO-4-HYDROXYPYRIDINE | VSNCHEM [vsnchem.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. Hydroxypyrrone derivatives in drug discovery: from chelation therapy to rational design of metalloenzyme inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. Novel 2,5-Diketopiperazines with In Vitro Activities against Protozoan Parasites of Tropical Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Collective synthesis of 4-hydroxy-2-pyridone alkaloids and their antiproliferation activities. | Semantic Scholar [semanticscholar.org]
- 10. 4-hydroxypyridine, 626-64-2 [thegoodsentscompany.com]
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